

2,6-Diethylpyridine CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diethylpyridine

Cat. No.: B1295259

[Get Quote](#)

An In-depth Technical Guide to 2,6-Diethylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,6-Diethylpyridine**, a substituted pyridine of interest in various chemical research domains. This document is intended to serve as a foundational resource for professionals in research and development.

Chemical Identity and Properties

2,6-Diethylpyridine is a derivative of pyridine with ethyl groups substituted at the 2 and 6 positions. Its chemical identity and key physical properties are summarized below.

Identifier	Value	Reference
CAS Number	935-28-4	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₃ N	[1] [2] [3] [4]
Molecular Weight	135.21 g/mol	[3] [4]
IUPAC Name	2,6-diethylpyridine	[5]
Canonical SMILES	<chem>CCC1=NC(=CC=C1)CC</chem>	[5]

A summary of its key physical properties is provided in the table below.

Property	Value	Reference
Boiling Point	176.6 °C at 760 mmHg	[3][5]
Density	0.911 g/cm ³	[3][5]
Flash Point	54.5 °C	[3][5]

Molecular Structure

The molecular structure of **2,6-Diethylpyridine** consists of a central pyridine ring with ethyl groups attached to the carbon atoms at positions 2 and 6.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyridine, 2,6-diethyl- [webbook.nist.gov]
- 2. scbt.com [scbt.com]
- 3. Page loading... [wap.guidechem.com]
- 4. chemwhat.com [chemwhat.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [2,6-Diethylpyridine CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295259#2-6-diethylpyridine-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com